

6-Chloro-3-ethynylpyrazin-2-amine safety data sheet (SDS)

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Compound of Interest

Compound Name: 6-Chloro-3-ethynylpyrazin-2-amine

Cat. No.: B13140370

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Technical Monograph: 6-Chloro-3-ethynylpyrazin-2-amine

High-Performance Reagent Guide for Medicinal Chemistry & Drug Discovery

Part 1: Chemical Identity & Molecular Architecture

Compound Name: **6-Chloro-3-ethynylpyrazin-2-amine** CAS Registry Number: 1936114-56-5

Molecular Formula: $C_6H_4ClN_3$ Molecular Weight: 153.57 g/mol

Structural Significance in Drug Design

This compound is not merely a building block; it is a "privileged scaffold" in modern oncology drug discovery. The pyrazine core serves as a bioisostere for pyridine or phenyl rings, improving metabolic stability and solubility.

- **The 3-Ethynyl Group:** Acts as a rigid "linchpin." In SHP2 and KRAS G12C inhibitors, this alkyne moiety often occupies a narrow hydrophobic pocket, locking the protein in an inactive conformation or serving as a handle for "click chemistry" (CuAAC) during probe development.

- The 6-Chloro Substituent: Provides a distinct vector for further diversification via nucleophilic aromatic substitution () or Suzuki-Miyaura coupling, allowing researchers to grow the molecule into the solvent-exposed regions of a target protein.

Property	Specification	Critical Note
Appearance	Off-white to pale yellow solid	Darkening indicates oxidative degradation of the alkyne.
Purity	97% (HPLC)	Impurities often include de-chlorinated byproducts.
Solubility	DMSO, DMF, MeOH	Poor solubility in water; requires organic co-solvent.
Melting Point	>120°C (Decomposes)	Do not overheat; terminal alkynes are thermally sensitive.

Part 2: Hazard Profiling & Toxicology (The "Why" Behind the Safety)

Standard Safety Data Sheets (SDS) list codes; this guide explains the causality of those hazards based on the molecule's reactive functional groups.

Core Hazards & Mechanisms^{[1][2][3]}

- Acute Toxicity (Oral) - H302:
 - Mechanism:^{[1][2][4][5]} Aminopyrazines can interfere with nucleotide metabolism. The halogenated nature increases lipophilicity, facilitating transport across biological membranes.
- Skin & Eye Irritation - H315 / H319:
 - Mechanism:^{[1][2][4][5]} The primary amine (-NH₂) is weakly basic but nucleophilic. Upon contact with mucous membranes, it can cause local pH shifts and protein denaturation.

The alkyne group is a potential alkylating agent, capable of covalent modification of keratin and corneal proteins.

- Reactivity Hazard (The Hidden Risk):
 - Terminal Alkyne: The $\text{-C}\equiv\text{C-H}$ bond is relatively acidic (). In the presence of strong bases or certain transition metals (Cu, Ag), it can form explosive acetylides.

Self-Validating Safety Protocol

- Validation Step: Before scaling up (>5g), test a small aliquot (10mg) with ammoniacal silver nitrate. A precipitate indicates acetylide formation potential; if observed, avoid metal spatulas and use glass/ceramic tools exclusively.

Part 3: Storage & Stability Protocols

To maintain the integrity of the ethynyl group and prevent hydrolysis of the chloro-substituent, strict environmental control is required.

Protocol 1: Long-Term Storage Architecture

- Atmosphere: Displace air with Argon (Ar). Nitrogen () is acceptable, but Ar is heavier and provides a better blanket for solids.
- Temperature: Store at 2°C to 8°C.
 - Reasoning: Higher temperatures accelerate the dimerization of the alkyne and the hydrolysis of the C-Cl bond.
- Container: Amber glass vials with Teflon-lined caps.
 - Avoid: Metal containers (risk of acetylide formation).

Part 4: Synthetic Utility & Experimental Workflows

Workflow A: Synthesis of **6-Chloro-3-ethynylpyrazin-2-amine**

Context: If commercial stock is unavailable, this compound is synthesized via Sonogashira coupling from 3-bromo-6-chloropyrazin-2-amine.

Step-by-Step Protocol:

- Charge: In a dry Schlenk flask, add 3-bromo-6-chloropyrazin-2-amine (1.0 eq), (0.05 eq), and CuI (0.02 eq).
- Inert: Evacuate and backfill with Argon ().
- Solvent: Add anhydrous THF and Triethylamine (, 3.0 eq).
- Coupling: Dropwise addition of Trimethylsilylacetylene (TMS-acetylene, 1.2 eq).
- Reaction: Stir at Ambient Temperature (25°C) for 4–6 hours. Note: Heating >50°C may cause alkyne polymerization.
- Deprotection: Treat the intermediate with in Methanol (MeOH) for 30 mins to remove the TMS group.
- Purification: Silica gel chromatography (Hexanes/EtOAc gradient).

Workflow B: Application in Drug Discovery (SHP2 Inhibitor Synthesis)

Context: Using the compound to build an allosteric inhibitor scaffold (e.g., JAB-3068 analog).

Step-by-Step Protocol:

- Activation: Dissolve **6-Chloro-3-ethynylpyrazin-2-amine** in DMF.
- Coupling Partner: Add the iodinated aryl core (e.g., a substituted pyridine).
- Catalysis: Use a Sonogashira system (

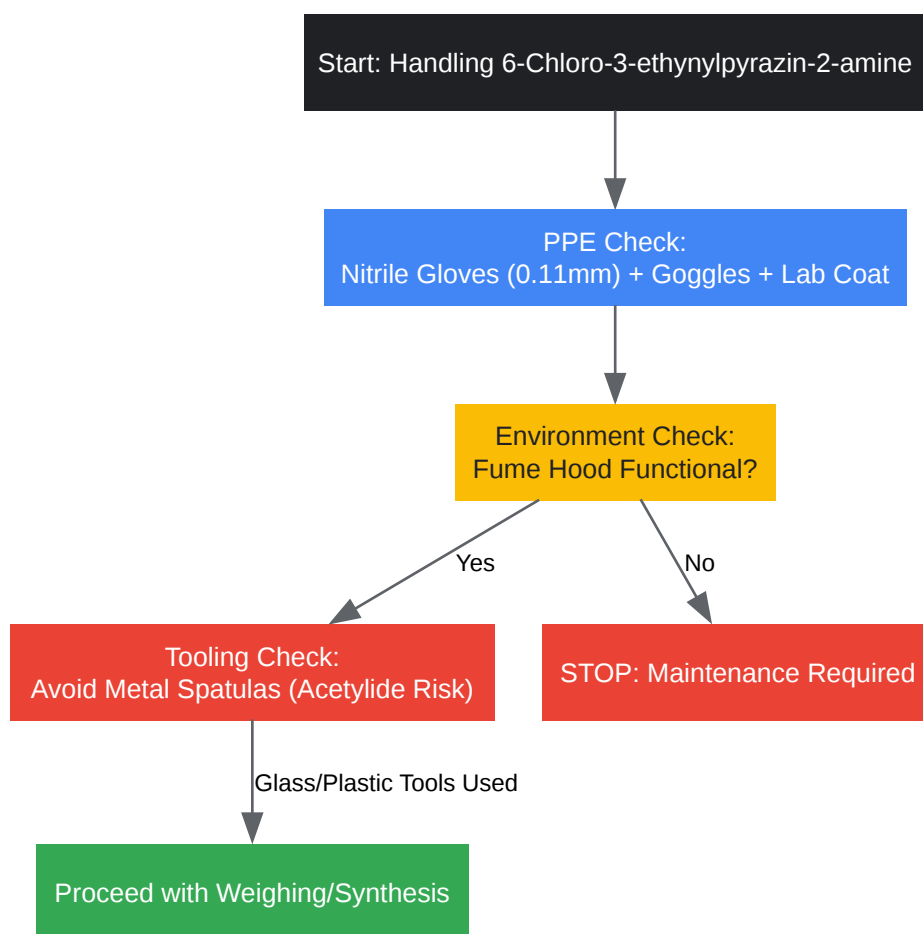
) to link the alkyne to the aryl core.

- Cyclization (Optional): Many SHP2 inhibitors fuse this ring system. If fusing, heat with a sulfur source or hydrazine depending on the target heterocycle.

Part 5: Visualization of Workflows

Figure 1: Safe Handling & Risk Mitigation Logic

A decision tree for handling halogenated alkynyl heterocycles in a research setting.

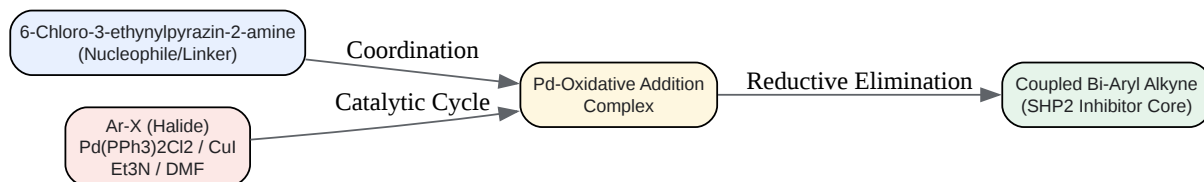


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Caption: Operational logic flow for minimizing exposure and reactivity risks during handling.

Figure 2: Synthetic Reaction Pathway (Sonogashira Coupling)

The primary chemical transformation utilizing this scaffold.



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Caption: Mechanistic pathway for incorporating the ethynylpyrazine scaffold into drug candidates.

Part 6: Emergency Response & Disposal

Scenario	Immediate Action	Technical Rationale
Skin Contact	Wash with soap/water for 15 min. Do not use ethanol.	Ethanol may increase skin permeability, driving the halogenated compound deeper into the dermis.
Eye Contact	Rinse with saline/water for 15 min. Lift eyelids.	Basic amine residues can cause corneal opacity if not fully flushed.
Spill (Solid)	Dampen with PEG-400 or water, then sweep.	Dampening prevents dust generation (inhalation hazard).
Fire	Use or Dry Chemical.	Water spray may be ineffective if the compound is dissolved in organic solvents.
Disposal	Incineration with scrubber.[1]	High temperature is required to break the pyrazine ring; scrubbers capture HCl/NO _x byproducts.

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